

Validating analytical methods for 4-Chloro-3-sulfamoylbenzoic acid

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

[Get Quote](#)

Chemical Profile of 4-Chloro-3-sulfamoylbenzoic Acid

The table below summarizes the core identification data for this compound, which is crucial for researchers and method validation.

Property	Description
Systematic (IUPAC) Name	4-Chloro-3-sulfamoylbenzoic acid [1]
Other Chemical Names	3-(Aminosulfonyl)-4-chlorobenzoic acid; 4-Chloro-5-sulphamoylbenzoic acid [1]
CAS Registry Number	1205-30-7 [2]
Molecular Formula	C ₇ H ₆ ClNO ₄ S [1] [2]
Molecular Weight	235.6 g/mol [2]
SMILES Notation	<chem>ClC1=C(S(=O)(N)=O)C=C(C(=O)O)C=C1</chem> [2]

Property	Description
Primary Application	Used as a reference standard for analytical method development, validation, and quality control in the production of Indapamide [2].

Analytical Method Validation Overview

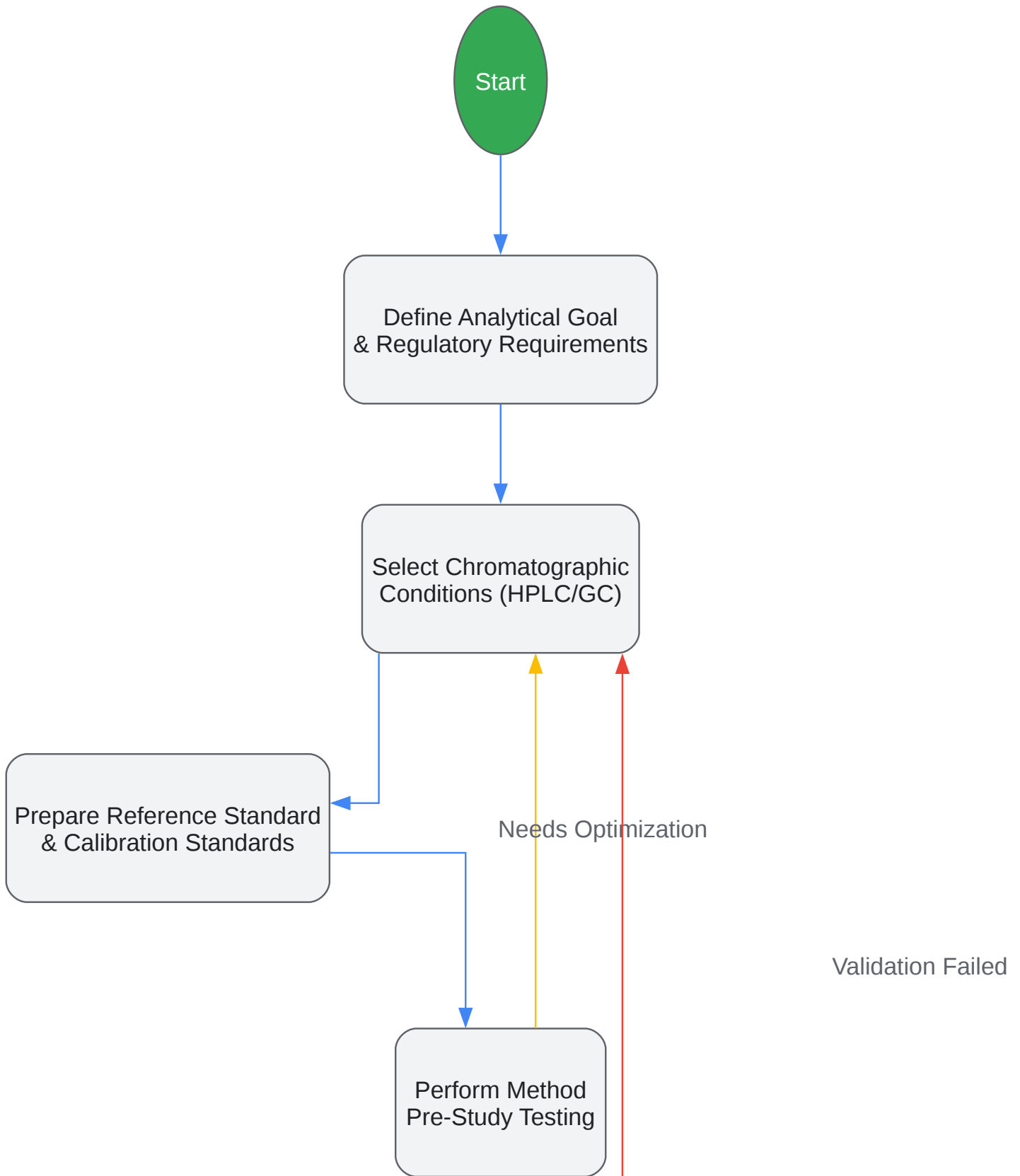
The search results confirm that **4-Chloro-3-sulfamoylbenzoic acid** is used for validating analytical methods per regulatory guidelines, but specific experimental data for a comparison guide is not available in the current search results [2]. You will need to consult specialized sources to build the detailed comparison you need.

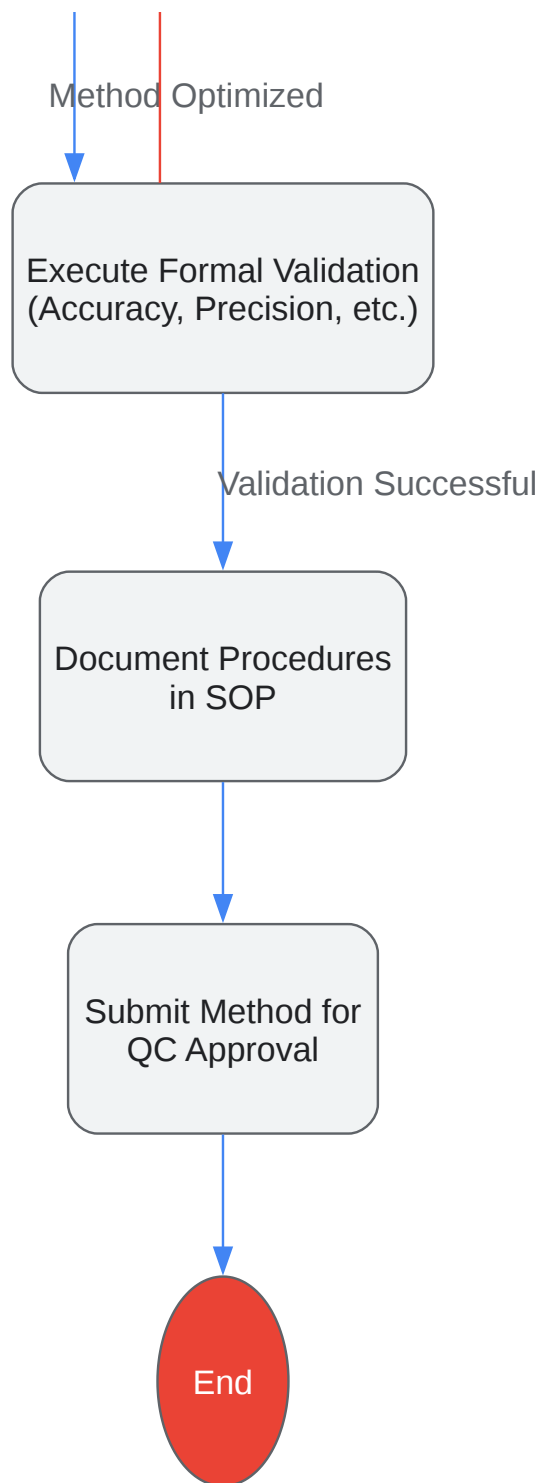
For your guide, validating an analytical method for this compound would typically involve testing the following parameters, for which you will need to find specific experimental data:

- **Accuracy:** Demonstrating the closeness of test results to the true value.
- **Precision:** Establishing repeatability (same day) and intermediate precision (different days, analysts, equipment).
- **Specificity:** Proving the method can distinguish the analyte from other components.
- **Linearity and Range:** Verifying the method provides results proportional to analyte concentration.
- **Robustness:** Showing the method's reliability despite deliberate, small variations in method parameters.

Experimental Workflow for Method Validation

To help visualize the typical process, here is a logical workflow for developing and validating an analytical method using this compound, created with Graphviz as you requested.





[Click to download full resolution via product page](#)

Suggestions for Finding Comparative Data

Since the search results lack the detailed experimental data you need, here are some suggestions for locating this information:

- **Consult Pharmacopeias:** Check the **United States Pharmacopeia (USP)** and **European Pharmacopoeia (EP)**. As mentioned in one source, traceability to these standards can often be established, and they may contain validated methods [2].
- **Search Scientific Literature:** Use databases like **SciFinder**, **Reaxys**, or **PubMed** to find published papers on the analysis of Indapamide or its impurities, which often include detailed methodologies and results for compounds like **4-Chloro-3-sulfamoylbenzoic acid**.
- **Review Vendor Documentation:** Suppliers of analytical reference standards, like SynZeal, sometimes provide or can supply supplementary data sheets with characterization information upon request [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 4 Chloro 3 sulfamoylbenzoic acid [mzcloud.org]
2. - 4 - Chloro - 3 | 1205-30-7 | SynZeal Sulfamoylbenzoic Acid [synzeal.com]

To cite this document: Smolecule. [Validating analytical methods for 4-Chloro-3-sulfamoylbenzoic acid]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b591199#validating-analytical-methods-for-4-chloro-3-sulfamoylbenzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com